

Essential Safety and Operational Guide for Handling GSK143 Dihydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK143 dihydrochloride

Cat. No.: B12417604

[Get Quote](#)

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **GSK143 dihydrochloride**. The following procedures and recommendations are designed to ensure a safe laboratory environment and proper disposal of the compound.

Personal Protective Equipment (PPE)

When handling **GSK143 dihydrochloride**, a comprehensive approach to personal protection is mandatory to minimize exposure and ensure safety. The following table summarizes the required PPE.

| PPE Category | Item | Specifications and Use |
|---------------------------|--|--|
| Eye and Face Protection | Safety Goggles or Glasses | Must be ANSI Z87.1 compliant and equipped with side shields to protect against splashes and airborne particles.[1] |
| Face Shield | To be worn in addition to safety goggles when there is a significant risk of splashing, such as during bulk handling or dissolution.[2][3] | |
| Hand Protection | Disposable Nitrile Gloves | Minimum requirement for incidental contact.[1] If direct contact occurs, gloves should be removed immediately, and hands washed thoroughly before donning a new pair.[1] |
| Double Gloving | Recommended for enhanced protection during procedures with a higher risk of contamination. | |
| Chemical-Resistant Gloves | For prolonged contact or when handling concentrated solutions, gloves made of materials like neoprene or butyl rubber should be considered based on the solvent being used.[4] | |
| Body Protection | Laboratory Coat | A standard lab coat is required to protect clothing and skin from minor spills and contamination.[1][3] |
| Chemical-Resistant Apron | Should be worn over a lab coat when handling larger quantities of GSK143 | |

| | | |
|--------------------------|--|---|
| | dihydrochloride or its solutions to provide an additional layer of protection.[4] | |
| Full-Body Suit/Coveralls | Recommended for large-scale operations or in situations with a high potential for widespread contamination.[5] | |
| Respiratory Protection | Fume Hood | All handling of powdered GSK143 dihydrochloride and preparation of its solutions should be conducted in a certified chemical fume hood to prevent inhalation of the substance.[6] |
| Respirator | In cases where a fume hood is not available or as an additional precaution, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.[3] | |

Handling and Storage Procedures

Handling:

- Engineering Controls: Always handle **GSK143 dihydrochloride** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[6]
- Safe Handling Practices: Avoid direct contact with the skin, eyes, and clothing. Do not eat, drink, or smoke in areas where the compound is handled.[7] Wash hands thoroughly after handling.[7]
- Aerosol and Dust Formation: Take precautions to prevent the formation of dust and aerosols during handling.

Storage:

- Storage Conditions: Store **GSK143 dihydrochloride** in a tightly sealed container in a cool, dry, and well-ventilated area.[6]
- Stock Solutions: For stock solutions, refer to the manufacturer's guidelines. For instance, MedchemExpress suggests that stock solutions can be stored at -80°C for up to 6 months or at -20°C for up to 1 month in a sealed container, protected from moisture and light.[8]

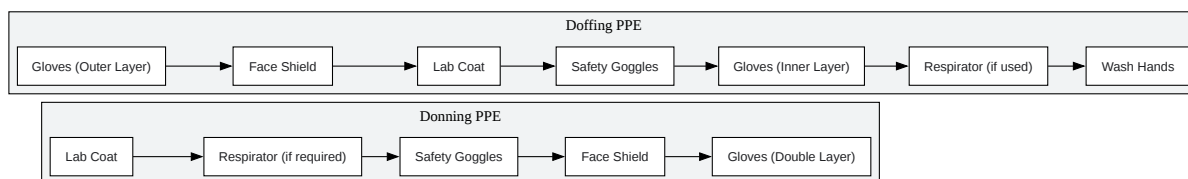
Disposal Plan

All waste containing **GSK143 dihydrochloride** must be treated as hazardous chemical waste.

- Solid Waste: Collect any solid waste, including contaminated PPE (gloves, wipes, etc.), in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **GSK143 dihydrochloride** in a labeled, sealed, and appropriate hazardous waste container. Do not dispose of it down the drain.
- Disposal Method: Dispose of all waste in accordance with local, state, and federal regulations. Consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.

Experimental Workflow: Donning and Doffing PPE

The following diagram illustrates the correct sequence for putting on (donning) and taking off (doffing) personal protective equipment to prevent contamination.



[Click to download full resolution via product page](#)

Figure 1. Procedural flow for donning and doffing of PPE.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 2. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- 4. Lab Safety Equipment & PPE | ChemTalk [chemistrytalk.org]
- 5. PPE and Safety for Chemical Handling [acsmaterial.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- 8. medchemexpress.com [medchemexpress.com]

- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling GSK143 Dihydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12417604#personal-protective-equipment-for-handling-gsk143-dihydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com